

"4-Bromo-2-(trifluoromethyl)benzyl bromide" alternative names and synonyms

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Compound of Interest

Compound Name: 4-Bromo-1-(bromomethyl)-2-(trifluoromethyl)benzene

Cat. No.: B1524679

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An In-depth Technical Guide to 4-(Trifluoromethyl)benzyl Bromide

Disclaimer: Initial searches for "4-Bromo-2-(trifluoromethyl)benzyl bromide" did not yield specific information on this compound, suggesting it may be a novel or less-documented chemical. This guide will therefore focus on the closely related and widely used reagent, 4-(Trifluoromethyl)benzyl bromide. The structural similarity and the availability of extensive data for this compound make it a relevant and valuable subject for researchers, scientists, and drug development professionals.

Introduction

4-(Trifluoromethyl)benzyl bromide is a versatile building block in organic synthesis, prized for its ability to introduce the trifluoromethylphenyl moiety into a wide range of molecules. The presence of the trifluoromethyl group (-CF₃) significantly influences the electronic properties and lipophilicity of the target compounds, often enhancing their metabolic stability and biological activity. This makes it a favored reagent in the development of pharmaceuticals and agrochemicals. This guide provides a comprehensive overview of its chemical identity, properties, applications, and safe handling procedures.

Chemical Identity: Nomenclature and Synonyms

A clear understanding of a chemical's nomenclature is crucial for accurate literature searches and procurement. 4-(Trifluoromethyl)benzyl bromide is known by several alternative names and

synonyms.

Systematic and Common Names:

- IUPAC Name: 1-(bromomethyl)-4-(trifluoromethyl)benzene[1]
- Common Synonyms:
 - α' -Bromo- α,α,α -trifluoro-p-xylene[2][3][4]
 - 4-(Bromomethyl)benzotrifluoride[2][3]
 - p-(Trifluoromethyl)benzyl bromide[4]
 - 1-Trifluoromethyl-4-(bromomethyl)benzene[4]
 - 4-Bromomethylbenzotrifluoride[4]

Physicochemical Properties

The physical and chemical properties of 4-(Trifluoromethyl)benzyl bromide are summarized in the table below. These properties are essential for designing experimental setups and ensuring safe handling.

Property	Value	Source
CAS Number	402-49-3	[1][3][4]
Molecular Formula	C8H6BrF3	[1]
Molecular Weight	239.03 g/mol	[3][4][5]
Appearance	White to light yellow crystalline solid or powder	[1]
Melting Point	29-33 °C (lit.)	[3][5]
Boiling Point	65-69 °C at 5 mm Hg (lit.)	[3][5]
Density	1.546 g/mL at 25 °C (lit.)	[3][5]
Refractive Index	n _{20/D} 1.484 (lit.)	[3][5]
Solubility	Insoluble in water. Soluble in chloroform and methanol.	[5]
Storage	Store under inert gas (nitrogen or argon) at 2–8 °C.	

Applications in Organic Synthesis

4-(Trifluoromethyl)benzyl bromide is a valuable reagent in organic synthesis, primarily used for the introduction of the 4-(trifluoromethyl)benzyl group. This moiety can impart desirable properties to the target molecule, such as increased lipophilicity and metabolic stability.

Key Applications:

- **Synthesis of Antiviral Agents:** It is used in the synthesis of 1-(substituted benzyl)-2-substituted-5,6-dichlorobenzimidazoles, which have shown antiviral activities.[5]
- **Hepatitis C Virus (HCV) Inhibitors:** This compound is a building block for 2-[(4-diarylmethoxy)phenyl]benzimidazoles, which are potent inhibitors of the HCV NS5B polymerase.[5]

- General Synthetic Intermediate: It can be used to produce compounds like p-trifluoromethylbenzyl phenyl sulfide.^[5]

Experimental Protocol: Synthesis of p-Trifluoromethylbenzyl Phenyl Sulfide

This protocol is an illustrative example of a typical nucleophilic substitution reaction using 4-(Trifluoromethyl)benzyl bromide.

Materials:

- 4-(Trifluoromethyl)benzyl bromide
- Thiophenol
- Potassium carbonate
- Acetone
- Stirring plate and stir bar
- Round-bottom flask
- Reflux condenser
- Standard laboratory glassware

Procedure:

- In a round-bottom flask, dissolve thiophenol (1.0 equivalent) and 4-(Trifluoromethyl)benzyl bromide (1.0 equivalent) in acetone.
- Add potassium carbonate (1.5 equivalents) to the solution.
- Attach a reflux condenser and heat the mixture to reflux with stirring.
- Monitor the reaction progress by thin-layer chromatography (TLC).

- Once the reaction is complete, cool the mixture to room temperature.
- Filter the solid potassium carbonate and wash with acetone.
- Evaporate the solvent from the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain p-trifluoromethylbenzyl phenyl sulfide.

Safety and Handling

4-(Trifluoromethyl)benzyl bromide is a corrosive and lachrymatory compound, requiring careful handling in a well-ventilated fume hood.^[5]

Hazard Statements:

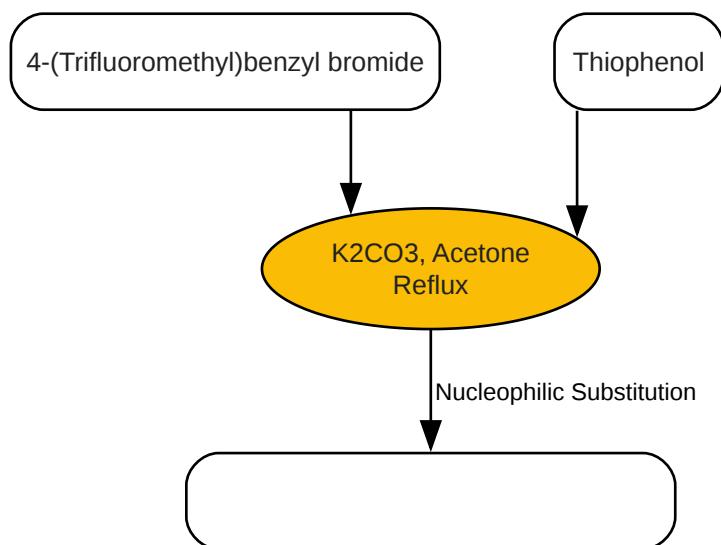
- H314: Causes severe skin burns and eye damage.
- H290: May be corrosive to metals.

Precautionary Statements:

- P260: Do not breathe dusts or mists.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Visualizations

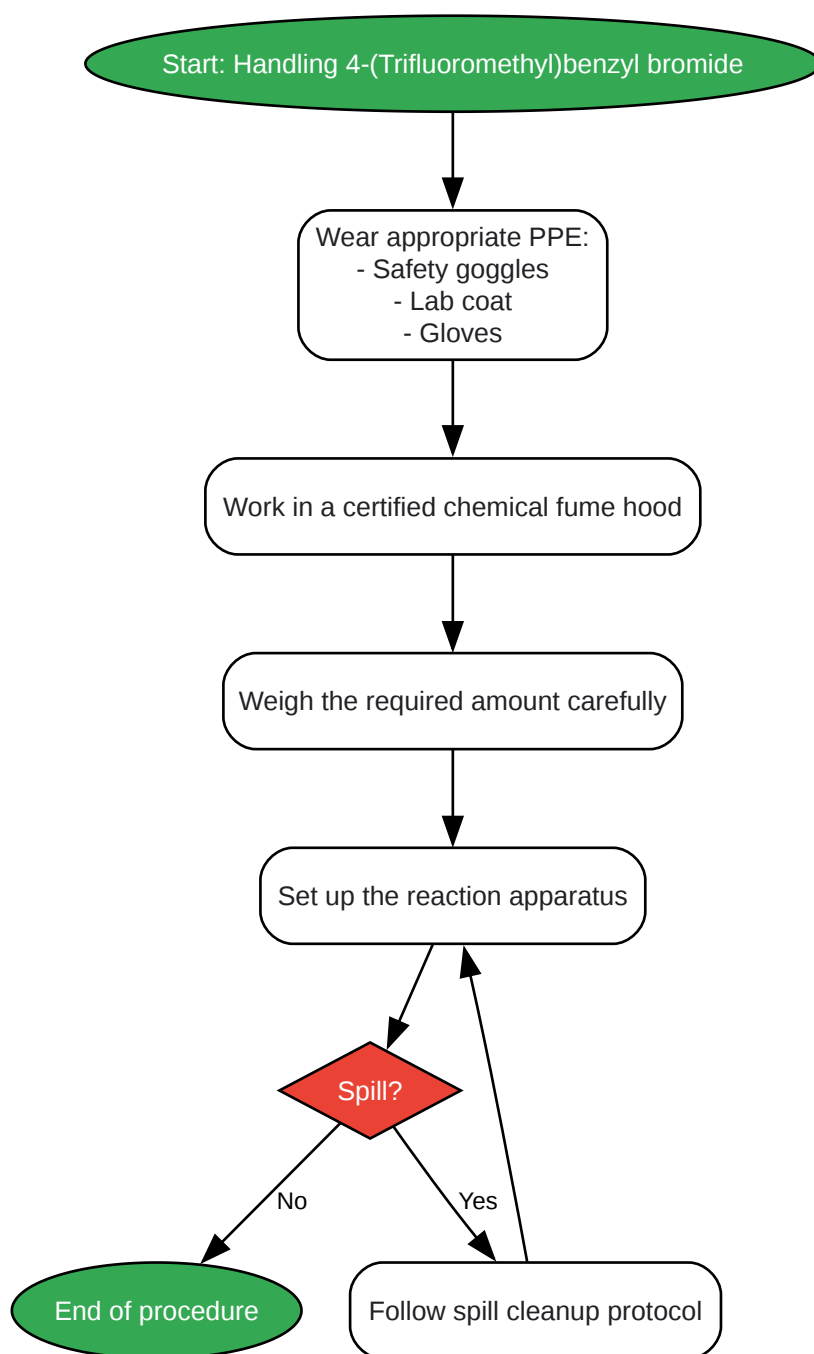
Synthetic Pathway Diagram



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Caption: Synthesis of p-Trifluoromethylbenzyl Phenyl Sulfide.

Safe Handling Workflow



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Caption: Safe Handling Workflow for Corrosive Reagents.

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